

Preparation of S-HP210 Stock Solution in DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name: S-HP210

Cat. No.: B12417354

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Introduction

S-HP210 is a selective glucocorticoid receptor (GR) modulator (SGRM) that has garnered interest in research for its potential anti-inflammatory properties. It operates by inhibiting NF-κB mediated transcription, a key pathway in the inflammatory response, with a reported IC₅₀ of 1.92 μM.^[1] Proper preparation of stock solutions is a critical first step in ensuring the accuracy and reproducibility of in vitro and in vivo experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving many organic compounds for biological assays. This document provides detailed application notes and a protocol for the preparation of a stock solution of **S-HP210** using DMSO.

Data Presentation

A summary of the key quantitative data for **S-HP210** and the solvent, DMSO, is provided below for easy reference.

Table 1: Properties of **S-HP210**

Property	Value
Molecular Formula	C ₂₂ H ₁₉ N ₃ O ₂ S
Molecular Weight	421.54 g/mol [2]
CAS Number	728039-52-9[2]
Appearance	Solid
Mechanism of Action	Selective glucocorticoid receptor (GR) modulator; inhibits NF-κB transcription.[1]
IC ₅₀	1.92 μM for NF-κB transcription inhibition[1]

Table 2: Solubility of **S-HP210**

Solvent	Solubility	Notes
DMSO	125 mg/mL (296.53 mM)[2]	Ultrasonic agitation may be required. Use of newly opened, anhydrous DMSO is recommended as hygroscopic DMSO can impact solubility.[2]

Table 3: Properties of Dimethyl Sulfoxide (DMSO)

Property	Value
Molecular Formula	(CH ₃) ₂ SO
Molecular Weight	78.13 g/mol [3]
Density	~1.10 g/mL[3]
Boiling Point	189 °C[3]
Melting Point	18.5 °C[3]

Experimental Protocols

This section details the necessary calculations and step-by-step procedure for preparing a 10 mM stock solution of **S-HP210** in DMSO.

Calculations for a 10 mM Stock Solution

To prepare a stock solution of a desired concentration, the following formula can be used:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

For example, to prepare 1 mL of a 10 mM **S-HP210** stock solution:

$$\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 421.54 \text{ g/mol} / 1000 = 4.2154 \text{ mg}$$

Therefore, you would need to weigh out approximately 4.22 mg of **S-HP210** powder.

The volume of DMSO required can be calculated as:

$$\text{Volume of DMSO (mL)} = \text{Mass of S-HP210 (mg)} / [\text{Desired Concentration (mM)} \times \text{Molecular Weight (g/mol)}]$$

Materials and Equipment

- **S-HP210** powder
- Anhydrous or molecular sieve-dried Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic water bath (recommended)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Step-by-Step Protocol for Preparing a 10 mM Stock Solution

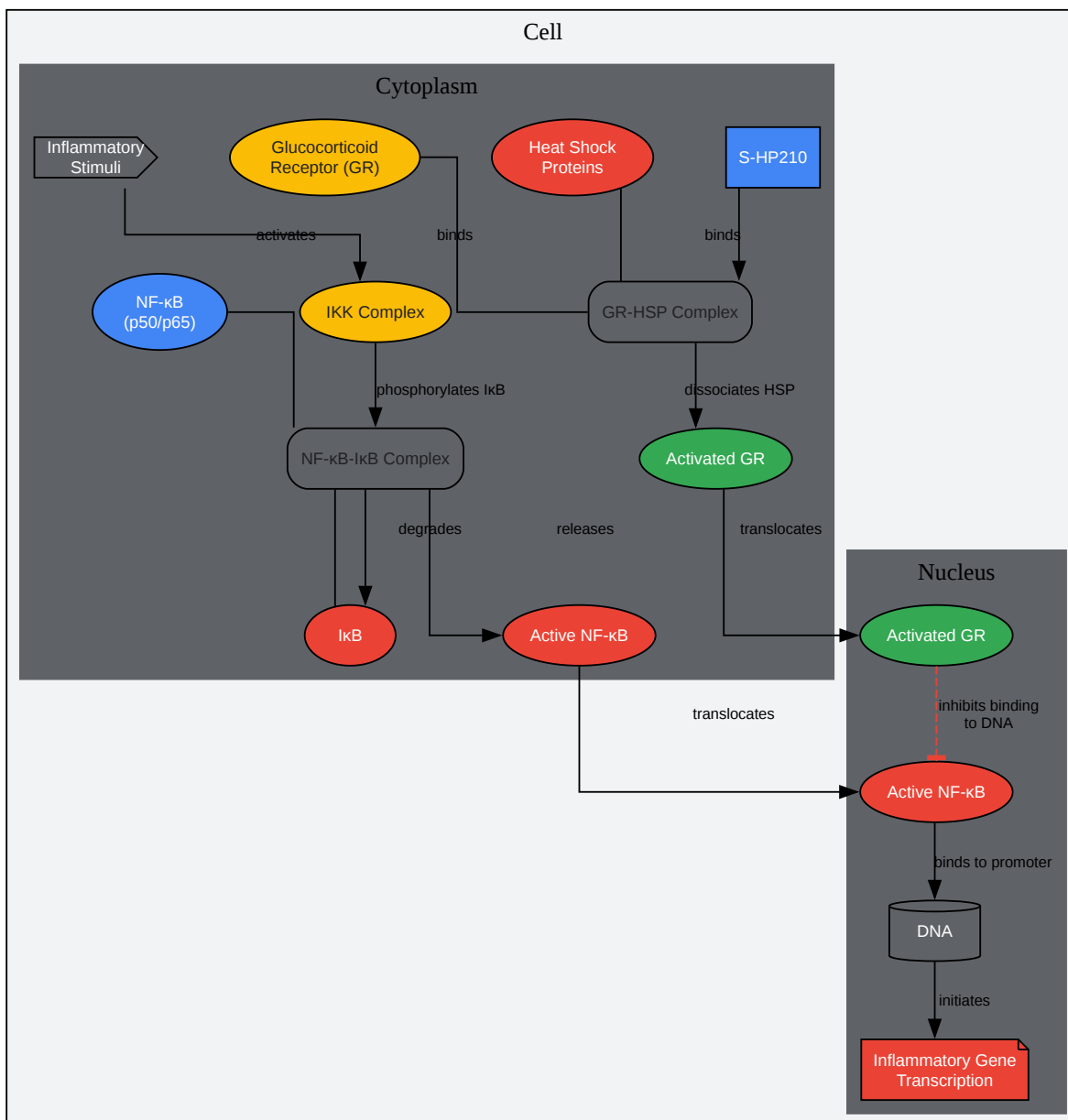
- Safety Precautions: Always wear appropriate PPE, including safety glasses, gloves, and a lab coat, when handling chemical compounds and solvents.
- Weighing **S-HP210**:
 - Tare a clean, dry microcentrifuge tube or vial on a calibrated analytical balance.
 - Carefully weigh out the calculated amount of **S-HP210** powder (e.g., 4.22 mg for 1 mL of a 10 mM solution) and add it to the tared tube.
- Adding DMSO:
 - Add the calculated volume of anhydrous DMSO (e.g., 1 mL) to the tube containing the **S-HP210** powder.
- Dissolving **S-HP210**:
 - Securely cap the tube.
 - Vortex the solution for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, use an ultrasonic water bath for 10-15 minutes. Gentle warming (e.g., in a 37°C water bath) can also aid dissolution, but ensure the compound is heat-stable.
 - Visually inspect the solution to ensure there are no visible particles and that the solution is clear.
- Aliquoting and Storage:
 - To prevent repeated freeze-thaw cycles that can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.
 - Clearly label each aliquot with the compound name (**S-HP210**), concentration (10 mM), solvent (DMSO), and the date of preparation.

- Store the aliquots at -20°C or -80°C, protected from light. Stock solutions stored at -80°C can be stable for up to 6 months, while at -20°C, they should be used within one month.[\[2\]](#)

Mandatory Visualizations

Signaling Pathway of S-HP210 Action

S-HP210 acts as a selective modulator of the glucocorticoid receptor (GR), which in turn inhibits the pro-inflammatory NF-κB signaling pathway. The following diagram illustrates this mechanism.

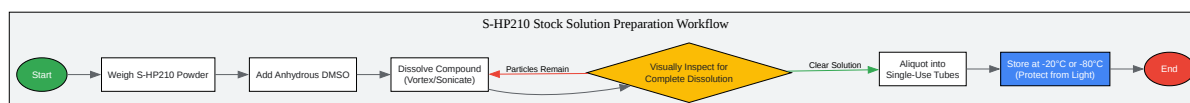


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Caption: **S-HP210** modulates GR to inhibit NF-κB signaling.

Experimental Workflow for Stock Solution Preparation

The following diagram outlines the workflow for preparing the **S-HP210** stock solution.



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References

- 1. S-HP210 - Immunomart [immunomart.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Dimethyl sulfoxide - Wikipedia [en.wikipedia.org]
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